

# Aminoadipic Acid-d6: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Aminoadipic acid-d6*

Cat. No.: *B12380211*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Aminoadipic acid-d6**, a deuterated form of  $\alpha$ -aminoadipic acid, an important intermediate in lysine metabolism. This document details its molecular properties, its role in biochemical pathways, and its application in quantitative bioanalysis. Detailed experimental protocols for its use and synthesis are also provided, along with a visualization of its metabolic context.

## Core Molecular and Physical Data

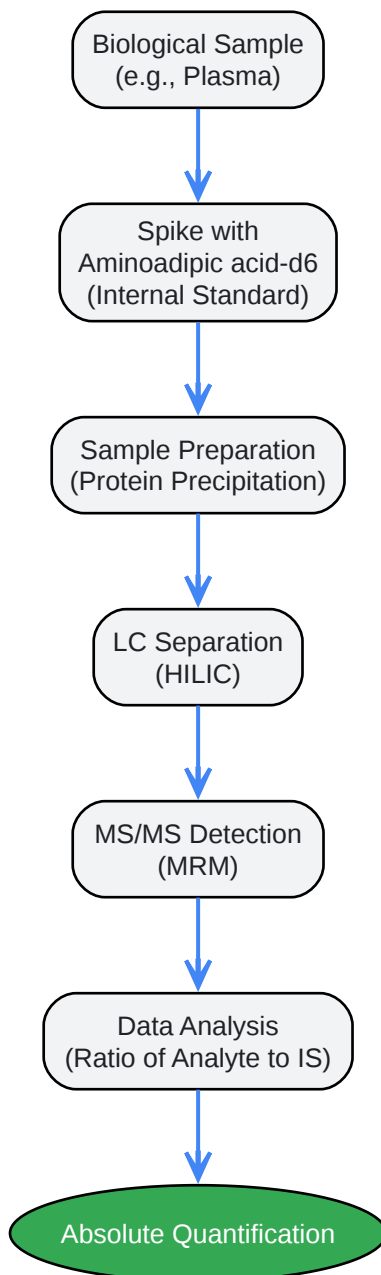
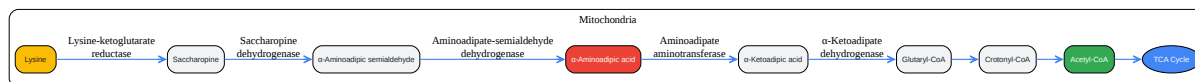
**Aminoadipic acid-d6** is a stable isotope-labeled version of  $\alpha$ -aminoadipic acid, where six hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of  $\alpha$ -aminoadipic acid in biological samples.<sup>[1][2]</sup>

Property	Value	Reference
Molecular Formula	C6H5D6NO4	[3][4][5][6]
Molecular Weight	167.19 g/mol	[3][4][5][6]
Synonyms	2-Aminohexanedioic Acid-d6, (±)-α-Aminoadipic Acid-d6, 2- Aminoadipate-d6, DL-α- Aminoadipic Acid-d6	[3][4]
Biochemical Role	Intermediate in lysine metabolism, biomarker for diabetes risk.[7]	[1][7]

## The Role of α-Aminoadipic Acid in Lysine Metabolism

α-Aminoadipic acid is a key metabolite in the degradation and synthesis of the essential amino acid lysine.[5][7] In mammals, lysine is primarily catabolized through the saccharopine pathway in the mitochondria.[8][9] This pathway converts lysine into α-aminoadipic acid, which is then further metabolized to α-ketoadipate and ultimately enters the tricarboxylic acid (TCA) cycle for energy production.[8] In some fungi and certain other organisms, the reverse of this pathway, known as the α-aminoadipate pathway, is responsible for the biosynthesis of lysine.[7][8]

Recent metabolomics studies have identified α-aminoadipic acid as a potential biomarker for predicting the risk of developing type 2 diabetes.[1] Elevated levels of α-aminoadipic acid have been associated with an increased future risk of the disease.[1]



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